

# A Comparative Performance Analysis of HMX- and CL-20-Based Explosives

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## Compound of Interest

Compound Name: Octogen

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In the ever-evolving field of energetic materials, the quest for higher performance, greater stability, and enhanced safety remains a primary objective. This guide provides a detailed comparison of two powerful explosive compounds: Octahydro-1,3,5,7-tetranitro-1,3,5,7-tetrazocine (HMX) and 2,4,6,8,10,12-hexanitro-2,4,6,8,10,12-hexaazaisowurtzitane (CL-20). While HMX has long been a benchmark for military-grade explosives, CL-20 represents a newer generation of high-energy-density materials.<sup>[1][2]</sup> This analysis, intended for researchers and professionals in drug development and materials science, presents a side-by-side view of their performance characteristics, supported by experimental data and methodologies.

## Quantitative Performance Data

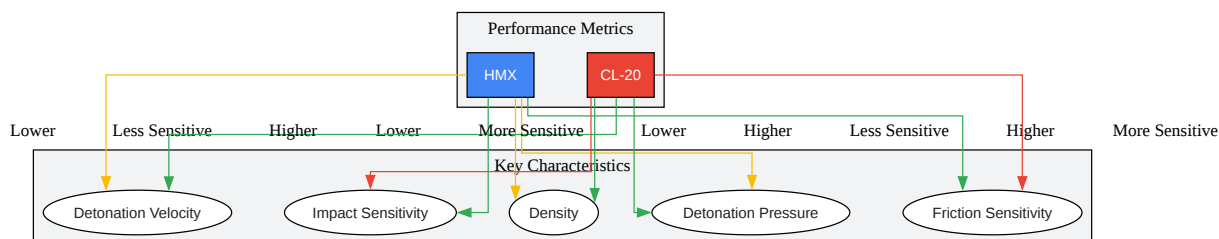
The following table summarizes the key performance metrics of HMX and CL-20, including their pure forms and representative plastic-bonded explosive (PBX) formulations.

Property	HMX (Octogen)	CL-20 (HNIW)	Unit
Chemical Formula	C <sub>4</sub> H <sub>8</sub> N <sub>8</sub> O <sub>8</sub>	C <sub>6</sub> H <sub>6</sub> N <sub>12</sub> O <sub>12</sub>	-
Crystal Density	1.91	2.04	g/cm <sup>3</sup>
Detonation Velocity (Pure)	9,100	~9,660	m/s
Detonation Pressure (PBX)	~34.5 (LX-14)	~42.5 (PAX-11)	GPa
Heat of Explosion	6,192	Not explicitly found	kJ/kg
Impact Sensitivity (h <sub>50</sub> )	32 - 55	14 - 29	cm
Friction Sensitivity	114 - 120	Insensitive up to 61-71	N

Note: Performance characteristics, especially for PBX formulations, can vary based on the specific binder and additives used.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Logical Performance Comparison

The following diagram illustrates the general performance relationship between HMX and CL-20, highlighting the trade-offs between energy output and sensitivity.



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Caption: A diagram showing the relative performance of CL-20 and HMX.

## Experimental Protocols

The determination of the performance characteristics of high explosives involves a range of standardized experimental tests. These protocols are crucial for ensuring the reliability and comparability of data.

### Detonation Velocity Measurement

A common method for determining detonation velocity is the use of ionization pins or fiber-optic probes.<sup>[3][8]</sup>

- Workflow:
  - The explosive material is pressed into a cylindrical charge of a specific diameter and length.
  - Ionization pins or optical fibers are placed at precise, known distances along the length of the charge.
  - The explosive is initiated at one end.
  - As the detonation wave propagates along the charge, it sequentially activates the pins or alters the light transmission in the fibers.
  - The time intervals between the activation of successive probes are measured with high-speed electronics.
  - The detonation velocity is then calculated by dividing the known distance between probes by the measured time interval.

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